

5-(N-tert-Butoxycarbonylamino)salicylic Acid

molecular weight and formula

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Compound of Interest

Compound Name: 5-(N-tert-Butoxycarbonylamino)salicylic Acid

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In-Depth Technical Guide: 5-(N-tert-Butoxycarbonylamino)salicylic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **5-(N-tert-Butoxycarbonylamino)salicylic Acid**, a key chemical intermediate in pharmaceutical synthesis. This document outlines its physicochemical properties, its role in the synthesis of Mesalamine, and the subsequent biological pathways influenced by the active pharmaceutical ingredient.

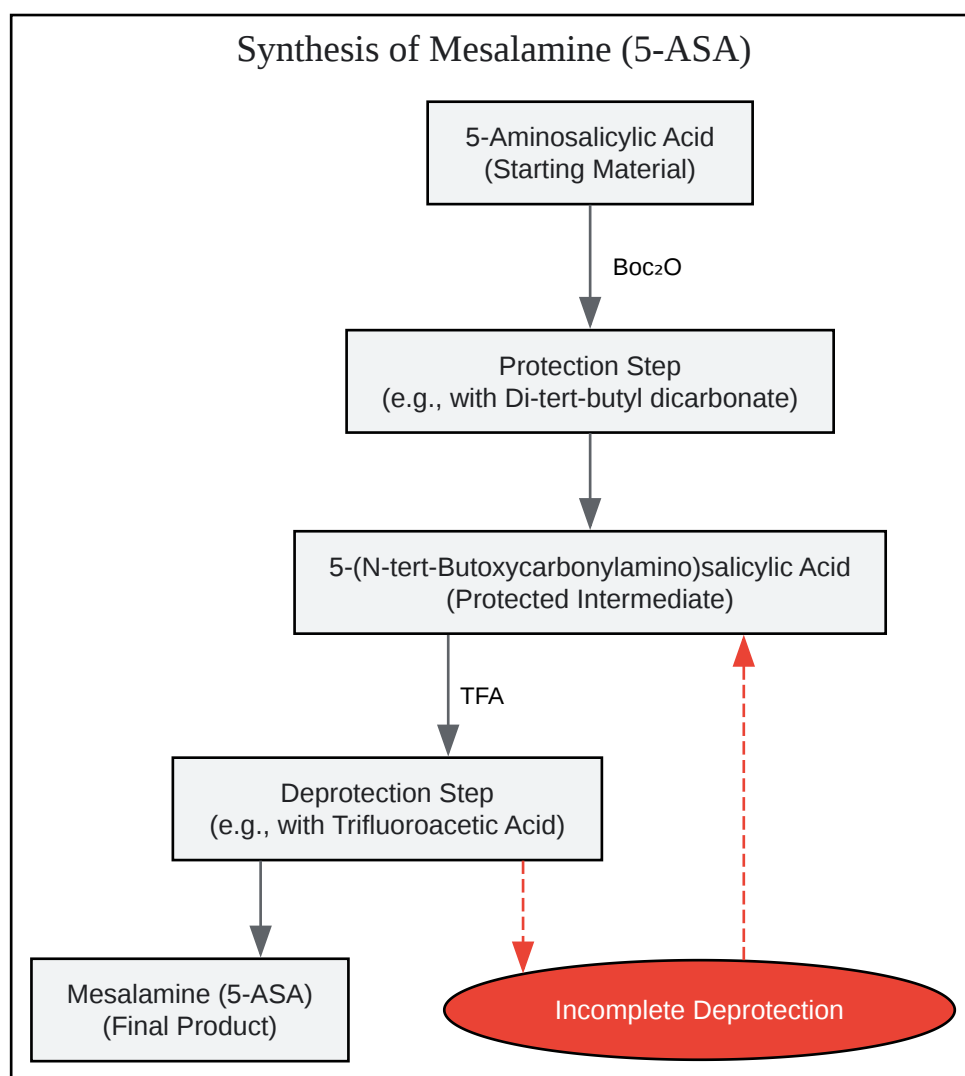
Physicochemical Properties

5-(N-tert-Butoxycarbonylamino)salicylic Acid, also known as 5-(Boc-amino)salicylic acid, is a derivative of salicylic acid. Its quantitative properties are summarized below.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₅ NO ₅	[1][2]
Molecular Weight	253.25 g/mol	[1][2][3][4][5]
CAS Number	135321-95-8	[1][2][3][4][5]

Role in Pharmaceutical Synthesis

5-(N-tert-Butoxycarbonylamino)salicylic Acid is a notable impurity that can arise during the synthesis of Mesalamine, also known as 5-aminosalicylic acid (5-ASA).^[3] Mesalamine is an anti-inflammatory drug used in the treatment of inflammatory bowel disease (IBD), including ulcerative colitis and Crohn's disease. The Boc protecting group on the amine is a common strategy in multi-step organic synthesis to prevent unwanted side reactions. The general synthetic workflow involves the protection of the amino group of 5-aminosalicylic acid, subsequent chemical modifications, and a final deprotection step to yield the active pharmaceutical ingredient. The presence of **5-(N-tert-Butoxycarbonylamino)salicylic Acid** as an impurity indicates an incomplete deprotection step.



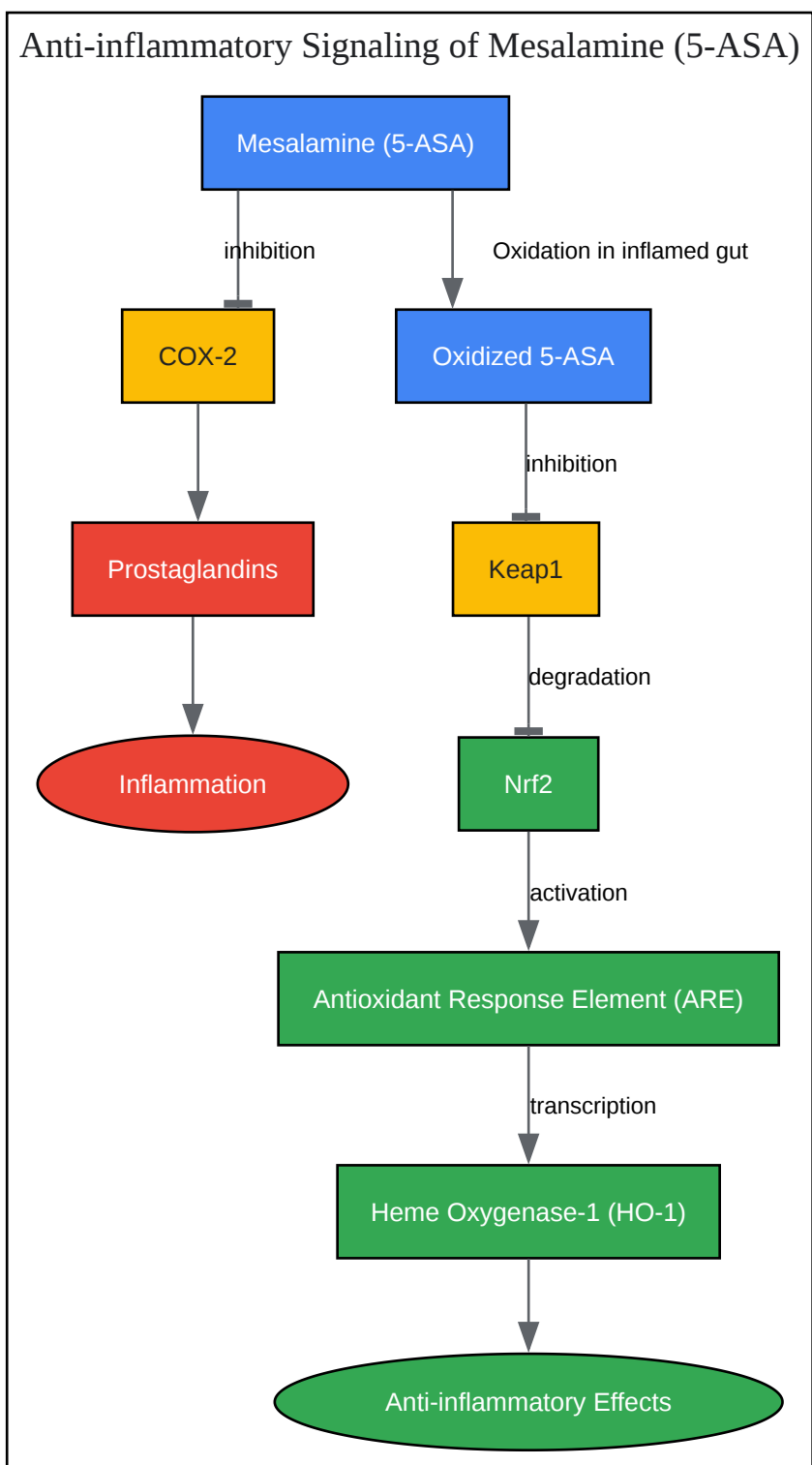
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Caption: Synthetic workflow for Mesalamine (5-ASA).

Mechanism of Action of Mesalamine (5-Aminosalicylic Acid)

The therapeutic effects of Mesalamine (5-ASA), the intended product from the synthesis involving **5-(N-tert-Butoxycarbonylamino)salicylic Acid**, are attributed to its anti-inflammatory properties. One of the key mechanisms is the inhibition of the cyclooxygenase-2 (COX-2) pathway, which leads to a reduction in the production of prostaglandins, key mediators of inflammation.

Furthermore, recent studies have elucidated that oxidized 5-ASA can activate the Nrf2-HO-1 pathway.[6] This is significant as the inflammatory environment of the gut can lead to the oxidation of 5-ASA. This oxidized form then covalently binds to Keap1, leading to the activation of Nrf2 and the subsequent expression of antioxidant and anti-inflammatory genes like heme oxygenase-1 (HO-1).[6]



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